

An In-depth Technical Guide to the Physical and Chemical Properties of β -Sesquiphellandrene

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Compound of Interest

Compound Name: *beta-Sesquiphellandrene*

Cat. No.: B1252223

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Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of β -sesquiphellandrene, a naturally occurring sesquiterpene found in the essential oils of various plants. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development. It consolidates key data on the compound's structural characteristics, physicochemical parameters, spectroscopic profile, and stability. Furthermore, it outlines detailed experimental methodologies for its isolation, characterization, and synthesis, supported by visual diagrams to elucidate complex processes.

Introduction

β -Sesquiphellandrene is a sesquiterpenoid, a class of terpenes composed of three isoprene units, which is a significant constituent of many plant essential oils, notably from ginger (*Zingiber officinale*).^[1] Its unique chemical structure contributes to its interesting biological activities, which include potential antiviral and anticancer properties.^[2] As research into the therapeutic potential of natural compounds continues to grow, a thorough understanding of the fundamental properties of molecules like β -sesquiphellandrene is crucial for advancing drug discovery and development efforts. This guide aims to be a centralized resource for the scientific community, providing in-depth technical information to facilitate further research and application.

Chemical Structure and Nomenclature

β -Sesquiphellandrene is characterized by a cyclohexene ring substituted with a methylidene group and a 6-methylhept-5-en-2-yl group.[\[3\]](#) The most commonly occurring natural form is the (-)- β -sesquiphellandrene enantiomer.[\[3\]](#)

- IUPAC Name: (3R)-3-[(2S)-6-methylhept-5-en-2-yl]-6-methylidenecyclohexene[\[3\]](#)
- Chemical Formula: C₁₅H₂₄[\[4\]](#)
- CAS Number: 20307-83-9[\[3\]](#)

Physical and Chemical Properties

β -Sesquiphellandrene is a colorless oil at room temperature.[\[1\]\[5\]](#) It is a hydrophobic molecule with high lipophilicity, as indicated by its partition coefficient.[\[1\]](#) Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	204.35 g/mol	[3] [4]
Appearance	Colorless oil	[1] [5]
Boiling Point	90-90.5 °C at 1 Torr	[5] [6]
est. 262-272 °C at 760 mm Hg	[1] [7] [8]	
Density	0.8760 g/cm ³ at 25 °C	[1] [6]
Vapor Pressure	est. 0.0065 hPa at 20°C; 0.011 hPa at 25°C	[1] [8]
XLogP3-AA	5.4	[1] [4]
Topological Polar Surface Area	0.00 Å ²	[1] [4]

Spectroscopic and Analytical Data

The structural elucidation of β -sesquiphellandrene is primarily achieved through a combination of spectroscopic techniques.

Technique	Key Observations	Source(s)
¹ H NMR	Signals for methylidene protons (~4.74 ppm), olefinic protons of the cyclohexene ring (doublets at ~5.67 and 6.14 ppm with $J = 10.0$ Hz).	[1]
¹³ C NMR	15 distinct carbon resonances corresponding to the molecular formula $C_{15}H_{24}$.	[1]
Infrared (IR) Spectroscopy	C-H stretching vibrations (2800-3000 cm^{-1}), C=C double bond stretching (1600-1700 cm^{-1}), and a unique fingerprint region below 1400 cm^{-1} .	[1]
Mass Spectrometry (MS)	Molecular ion peak at m/z 204. Characteristic fragmentation patterns for sesquiterpenes.	[1]
Kovats Retention Index	1537 (Semi-standard non-polar column)	[3]

Solubility Profile

Due to its nonpolar nature, β -sesquiphellandrene exhibits poor solubility in water but is soluble in many organic solvents.[1][9]

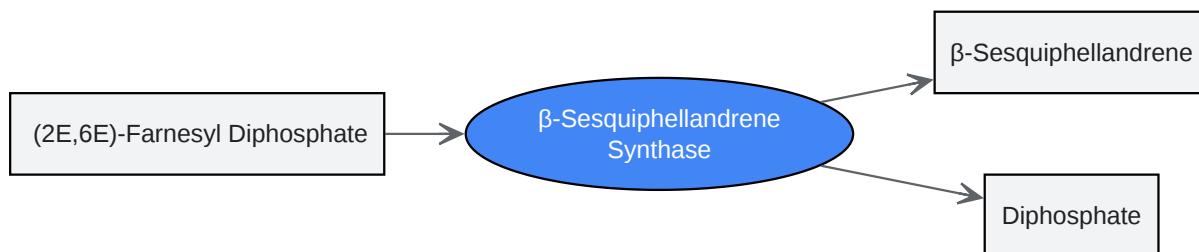
Solvent	Solubility	Source(s)
Water	0.01283 mg/L at 25 °C (estimated)	[9][10]
Chloroform	Soluble	[1]
Ethyl Acetate	Slightly Soluble	[1][5]
Methanol	Slightly Soluble	[1][5]
Ethanol	Soluble (1497.03 g/L at 25°C)	[8]
Acetone	Soluble (1478.68 g/L at 25°C)	[8]
n-Hexane	Soluble (1622.24 g/L at 25°C)	[8]

Stability and Storage

β -Sesquiphellandrene is sensitive to light and should be stored in amber vials.[1][5] It is also susceptible to oxidation and polymerization due to the presence of multiple double bonds.[1] For long-term preservation, it is recommended to store the compound under an inert atmosphere in a refrigerator.[5]

Biosynthesis of β -Sesquiphellandrene

The biosynthesis of β -sesquiphellandrene in plants is an enzymatic process catalyzed by β -sesquiphellandrene synthase. This enzyme facilitates the cyclization of the linear precursor, (2E,6E)-farnesyl diphosphate (FPP).[1]



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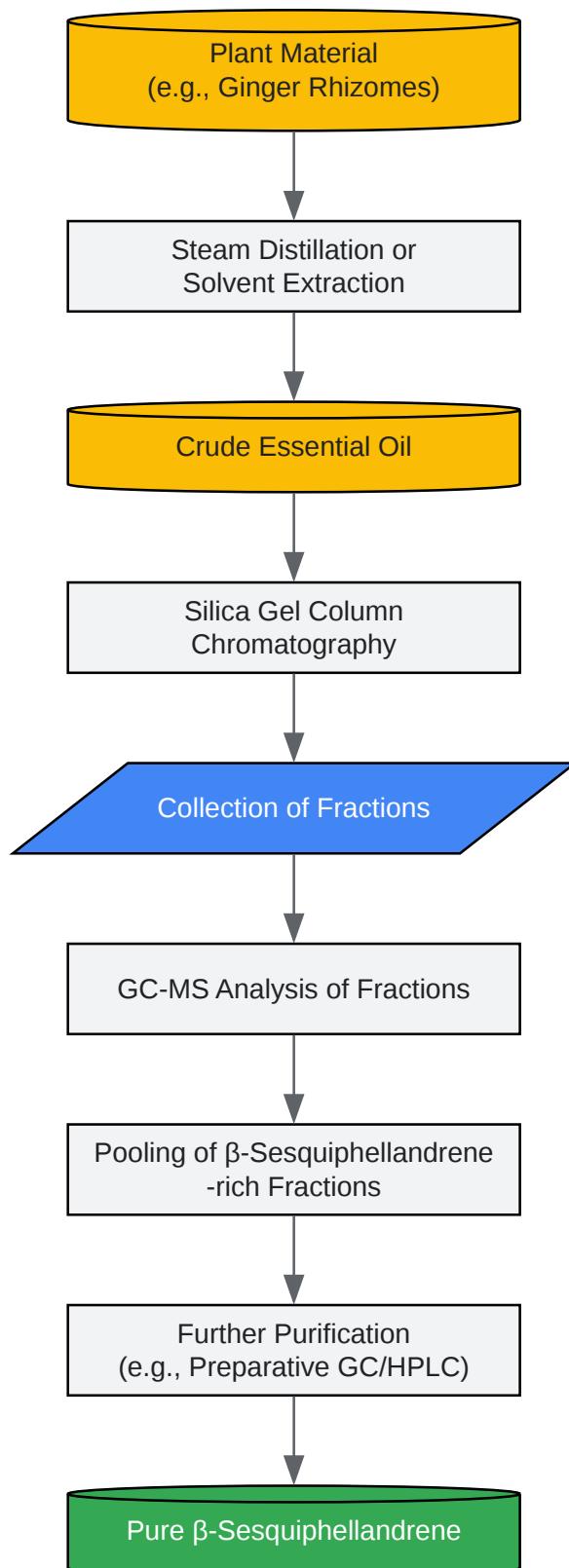
Caption: Enzymatic synthesis of β -sesquiphellandrene from FPP.

Experimental Methodologies

The following sections provide an overview of the experimental protocols for the isolation, characterization, and synthesis of β -sesquiphellandrene. These are intended as general guidelines and may require optimization based on the specific experimental context.

Isolation from Natural Sources

β -Sesquiphellandrene is commonly isolated from the essential oil of ginger (*Zingiber officinale*). A general workflow for its isolation is presented below.



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Caption: Workflow for the isolation of β -sesquiphellandrene.

General Protocol for Isolation:

- Extraction: The essential oil is obtained from the plant material (e.g., dried and powdered ginger rhizomes) via steam distillation or solvent extraction with a non-polar solvent like hexane.
- Column Chromatography: The crude essential oil is subjected to silica gel column chromatography.
 - Stationary Phase: Silica gel (60-120 mesh).
 - Mobile Phase: A non-polar solvent such as n-hexane is typically used as the eluent. A gradient of increasing polarity (e.g., by adding ethyl acetate) can be employed to separate compounds with different polarities.
- Fraction Collection and Analysis: Eluted fractions are collected and analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) to identify those containing β -sesquiphellandrene.
- Pooling and Concentration: Fractions rich in β -sesquiphellandrene are pooled together, and the solvent is removed under reduced pressure using a rotary evaporator.
- Further Purification: If necessary, further purification can be achieved using preparative GC or High-Performance Liquid Chromatography (HPLC).

Characterization Techniques

General Protocol for GC-MS Analysis:

- Sample Preparation: A dilute solution of the isolated compound or essential oil is prepared in a volatile organic solvent (e.g., hexane or dichloromethane) at a concentration of approximately 10 $\mu\text{g/mL}$.^[8]
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5 or HP-5ms) is commonly used for the separation of sesquiterpenes.

- GC Conditions:
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: An initial temperature of 60 °C held for a few minutes, followed by a ramp up to a final temperature of around 280-300 °C. The specific ramp rate will depend on the complexity of the sample.
 - Carrier Gas: Helium or Hydrogen.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
- Identification: The identification of β -sesquiphellandrene is based on the comparison of its retention time and mass spectrum with those of a reference standard or with data from spectral libraries (e.g., NIST, Wiley).

General Protocol for NMR Analysis:

- Sample Preparation: 1-5 mg of the purified compound is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- Spectra Acquisition: 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Analysis: The chemical shifts, coupling constants, and correlations from the 1D and 2D spectra are used to elucidate the complete chemical structure and stereochemistry of the molecule.

Enzymatic Synthesis

The enzymatic synthesis of β -sesquiphellandrene can be performed using a recombinant β -sesquiphellandrene synthase.

General Protocol for Enzymatic Synthesis:

- Enzyme Expression and Purification: The gene for β -sesquiphellandrene synthase is expressed in a suitable host, such as *E. coli*. The recombinant enzyme is then purified, for example, by affinity chromatography.
- Enzymatic Reaction:
 - Reaction Buffer: A suitable buffer (e.g., 50 mM HEPES, pH 7.2) containing a divalent cation like $MgCl_2$ (10 mM) is prepared.
 - Substrate: Farnesyl diphosphate (FPP) is added to the reaction mixture.
 - Reaction Initiation: The purified enzyme is added to the reaction mixture to initiate the synthesis.
- Product Extraction: The reaction mixture is overlaid with a layer of a non-polar organic solvent (e.g., n-hexane) to capture the volatile β -sesquiphellandrene as it is produced.
- Analysis: The organic layer is collected and analyzed by GC-MS to confirm the identity and purity of the synthesized β -sesquiphellandrene.

Conclusion

This technical guide has consolidated the available scientific information on the physical and chemical properties of β -sesquiphellandrene. The data presented in a structured format, along with generalized experimental protocols and illustrative diagrams, provides a valuable resource for researchers. A thorough understanding of these fundamental properties is essential for the exploration of β -sesquiphellandrene's biological activities and its potential applications in various scientific and industrial fields.

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